

Electronic Properties & Reactivity of 1-Butenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1-Butenylboronic acid

CAS No.: 1005452-36-7

Cat. No.: B3070723

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Executive Summary

1-Butenylboronic acid (1-BBA) represents a distinct class of vinylboronic acids where the electron-deficient boron atom is conjugated with a

-system, modulated by the inductive donation of an ethyl group. Unlike its aryl counterparts, 1-BBA offers a unique stereoelectronic profile that makes it a versatile "warhead" in both transition-metal catalysis (Suzuki-Miyaura coupling) and reversible covalent inhibition in drug discovery (e.g., serine protease inhibitors).

This guide deconstructs the electronic architecture of 1-BBA, translating fundamental orbital interactions into actionable experimental protocols.

Fundamental Electronic Architecture

The reactivity of 1-BBA is governed by the interplay between the empty

-orbital on the boron and the adjacent alkene

-system.

Orbital Hybridization and Conjugation

- Boron Center:

hybridized, trigonal planar geometry. The vacant

orbital is perpendicular to the

-plane, rendering the molecule a Lewis acid.

- Vinyl Group: The C1=C2 double bond is conjugated with the boron

orbital.

- Electronic Effect:

- -Donation: The C=C

-cloud donates electron density into the empty boron

-orbital (resonance), slightly reducing the Lewis acidity compared to alkylboranes.

- -Induction: The ethyl group at C2 exerts a weak positive inductive effect (+I), increasing electron density at the alkene and making the C1 position more nucleophilic upon activation.

Frontier Molecular Orbital (FMO) Analysis

The reactivity profile is defined by the HOMO-LUMO gap:

- LUMO (Electrophilic Site): Localized primarily on the Boron atom. This is the site of attack for nucleophiles (e.g., hydroxide, alkoxides, or serine hydroxyls).

- HOMO (Nucleophilic Site): Localized on the vinyl

-system. Upon "ate" complex formation (quaternization of boron), the HOMO energy raises, significantly increasing transmetalation rates in cross-coupling cycles.

Lewis Acidity and pKa

Unlike Brønsted acids, the "acidity" of 1-BBA refers to its ability to accept a hydroxide ion to form the tetrahedral boronate anion

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- Estimated pKa: ~8.8 – 9.2^[1]
- Implication: At physiological pH (7.4), 1-BBA exists primarily in its trigonal, neutral form, which is critical for cell permeability in drug delivery.

Spectroscopic Signatures (NMR Profiling)

Nuclear Magnetic Resonance (NMR) is the primary tool for validating the electronic state and stereochemistry of 1-BBA.

Table 1: Characteristic NMR Parameters (in)

Nucleus	Chemical Shift ()	Multiplicity	Coupling Constant ()	Electronic Interpretation
	26.0 – 30.0 ppm	Broad Singlet	N/A	Diagnostic of hybridized, tricoordinate boron. A shift to ~2-5 ppm indicates tetrahedral "ate" complex formation.
(C1)	6.40 – 6.60 ppm	Doublet of triplets	Hz	Large coupling confirms (E)- stereochemistry (trans). Downfield shift due to deshielding by Boron.
(C2)	6.00 – 6.20 ppm	Doublet of triplets	Hz (if present)	Upfield relative to C1 due to -backbonding from Boron.

“

Technical Note:

signals are broadened by quadrupolar relaxation. Use a quartz NMR tube if high-precision boron quantification is required to eliminate the borosilicate glass background signal (approx.

0 ppm).

Reactivity & Mechanistic Implications[2][3][4][5][6]

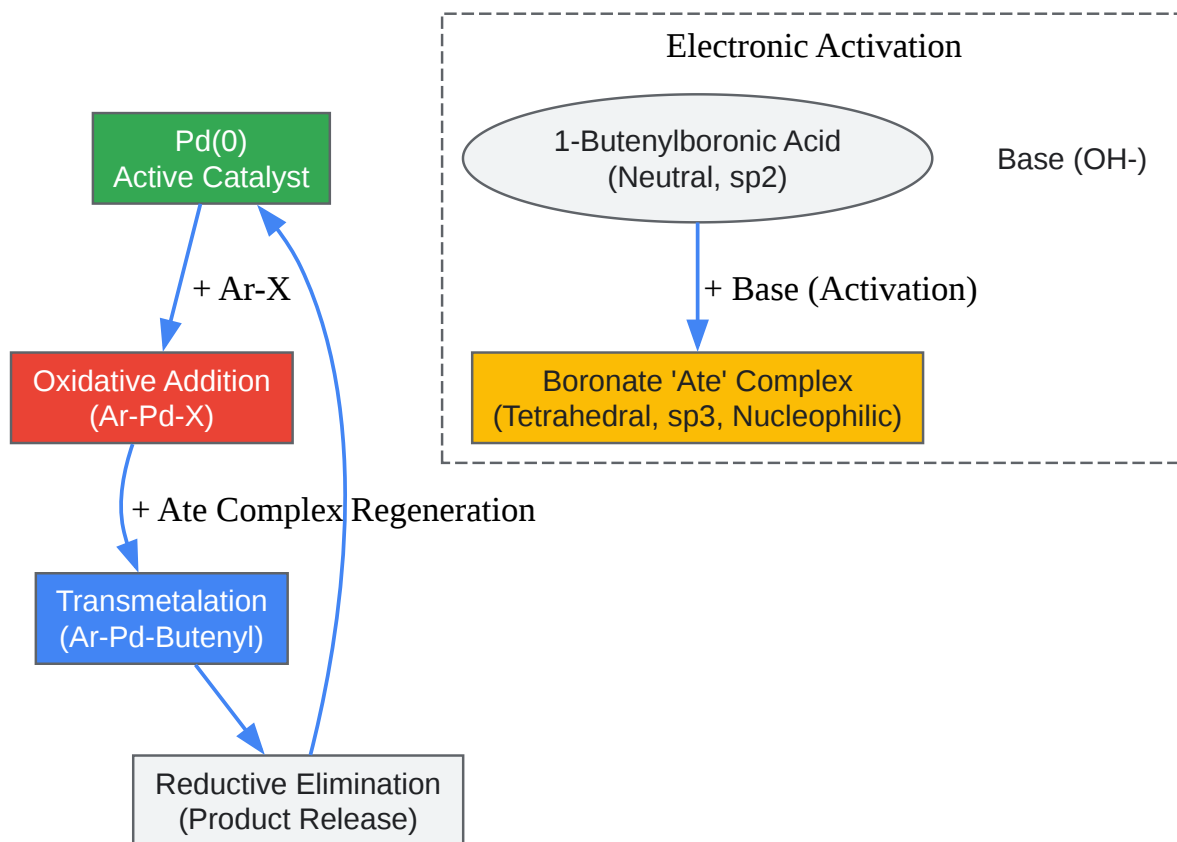
The Suzuki-Miyaura Coupling Mechanism

The electronic activation of 1-BBA is the rate-determining factor in palladium-catalyzed cross-coupling. The reaction does not proceed effectively with the neutral boronic acid; it requires base activation.

Mechanism:

- Activation: The base (,) attacks the boron LUMO, forming a hydroxyboronate species .
- Transmetalation: This tetrahedral species is more nucleophilic, facilitating the transfer of the 1-butenyl group to the Pd(II) center.

Visualization: Catalytic Cycle & Activation



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Figure 1: Catalytic cycle highlighting the base-mediated electronic activation of **1-butenylboronic acid** from an electrophilic Lewis acid to a nucleophilic transfer agent.

Experimental Protocol: Synthesis & Characterization

Objective: Synthesis of (E)-**1-Butenylboronic acid** via Hydroboration. Rationale: Terminal alkynes undergo anti-Markovnikov hydroboration to yield the trans isomer exclusively.

Materials

- 1-Butyne (98%)
- Catecholborane (or Pinacolborane for higher stability)

- (Anhydrous)
- Wilkinson's Catalyst (

) - Optional for rate enhancement

Workflow

- Inert Atmosphere Setup: Flame-dry a 2-neck round bottom flask and purge with Argon. Moisture initiates premature hydrolysis.
- Hydroboration:
 - Charge flask with 1-Butyne (1.0 equiv) and

.
 - Cool to 0°C.
 - Add Catecholborane (1.1 equiv) dropwise.
 - Mechanistic Insight: The H-B bond adds across the triple bond. The Boron adds to the terminal carbon (steric/electronic control) and Hydrogen to the internal carbon in a syn fashion.
- Hydrolysis:
 - After stirring 4h at RT, quench with water (

).
 - The catechol ester is hydrolyzed to the free boronic acid.
- Purification:
 - Extract with

.

- Recrystallize from water/acetone. Note: Boronic acids can dehydrate to form boroxines (anhydrides) upon heating/drying. Store in a humidified vial if precise stoichiometry is needed.

Applications in Drug Design: The "Serine Trap"

In medicinal chemistry, 1-BBA derivatives function as transition-state analogs for serine proteases.

Mechanism:

- Recognition: The enzyme's active site recognizes the butenyl side chain.
- Covalent Capture: The serine hydroxyl (nucleophile) attacks the Boron (electrophile).
- Tetrahedral Adduct: A reversible covalent bond forms, mimicking the tetrahedral transition state of peptide hydrolysis.

Why 1-Butenyl? The vinyl group provides a rigid linker that can position the boron precisely while participating in

-stacking interactions with aromatic residues (e.g., Phenylalanine) in the enzyme pocket.

References

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